

Fluoxastrobin-d4: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Fluoxastrobin-d4

Cat. No.: B1146874

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for the deuterated analytical standard, **Fluoxastrobin-d4**. While specific long-term stability data for the deuterated form is not publicly available, this document synthesizes information on the parent compound, Fluoxastrobin, and established best practices for the handling and storage of isotopically labeled compounds to provide a comprehensive set of recommendations.

Overview of Fluoxastrobin-d4

Fluoxastrobin-d4 is the deuterated analog of Fluoxastrobin, a broad-spectrum strobilurin fungicide. The incorporation of four deuterium atoms creates a heavier, stable isotope-labeled internal standard essential for accurate quantification in mass spectrometry-based analytical methods, such as liquid chromatography-mass spectrometry (LC-MS/MS). Its chemical behavior is nearly identical to that of Fluoxastrobin, allowing it to be used as an internal standard to correct for variations during sample preparation and analysis.

Stability and Storage Conditions

Proper storage is critical to maintain the integrity and ensure the accurate performance of **Fluoxastrobin-d4** as an analytical standard. The following recommendations are based on information from suppliers of **Fluoxastrobin-d4** and general guidelines for the storage of deuterated and analytical standards.^{[1][2][3][4][5]}

Table 1: Recommended Storage and Handling Conditions for **Fluoxastrobin-d4**

Parameter	Recommendation	Rationale
Temperature	Store as a solid at -20°C or colder for long-term storage. A certified reference material of the parent compound is noted to be stored at 2-8°C.[6] Short-term storage of solutions should also be at low temperatures.	Low temperatures minimize the rate of chemical degradation and potential deuterium-hydrogen exchange.[1][3]
Light	Store in the dark, in amber-colored vials.	To prevent photolytic degradation. Fluoxastrobin is susceptible to photolysis.[7]
Moisture	Keep in a tightly sealed container in a dry environment.	To prevent hydrolysis and potential deuterium-hydrogen exchange with atmospheric water.
Atmosphere	For maximum stability, especially for long-term storage, consider storing under an inert gas like nitrogen or argon.	To prevent oxidation.
Form	Store in solid form (neat) whenever possible. Prepare solutions fresh as needed.	Solutions may be less stable than the solid material due to solvent interactions and increased molecular mobility.
Container	Use high-quality, inert glass containers (e.g., borosilicate amber vials) with tight-fitting seals (e.g., PTFE-lined caps).	To prevent adsorption of the compound onto the container surface and to ensure a proper seal against environmental factors.

Experimental Protocols

While specific stability-indicating methods for **Fluoxastrobin-d4** are not detailed in the public domain, a forced degradation study and the development of a stability-indicating method would follow established principles. The following outlines a general experimental protocol.

Forced Degradation Study Protocol

Forced degradation studies are designed to identify potential degradation products and establish the degradation pathways of a substance under stress conditions.^{[8][9]}

Objective: To assess the stability of **Fluoxastrobin-d4** under various stress conditions and to identify potential degradation products.

Materials:

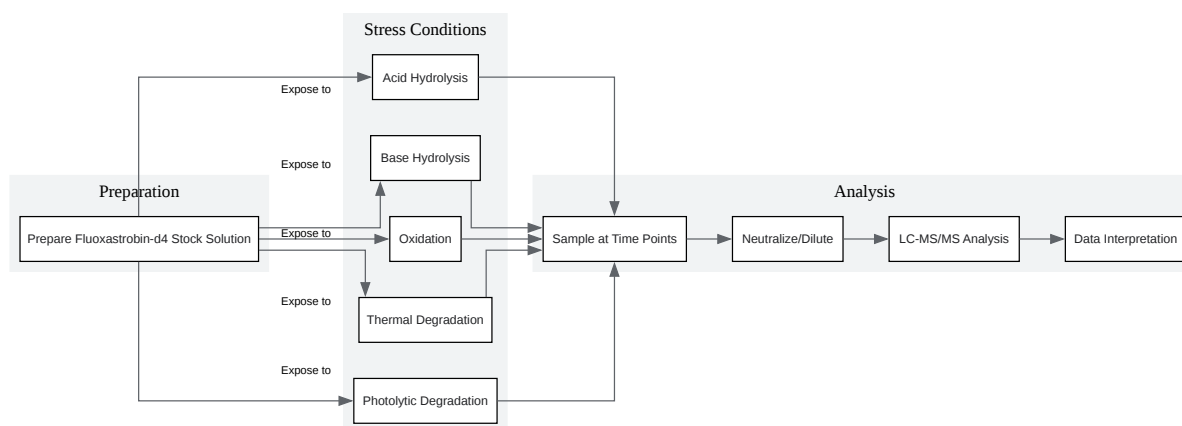
- **Fluoxastrobin-d4**
- High-purity solvents (e.g., acetonitrile, methanol, water)
- Acids (e.g., 0.1 M HCl)
- Bases (e.g., 0.1 M NaOH)
- Oxidizing agent (e.g., 3% H₂O₂)
- Photostability chamber
- Oven
- HPLC or UHPLC system with a mass spectrometer (LC-MS/MS)

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **Fluoxastrobin-d4** in a suitable solvent (e.g., acetonitrile) at a known concentration.
- Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and heat at a controlled temperature (e.g., 60°C) for a defined period.
- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and heat at a controlled temperature (e.g., 60°C) for a defined period.
- Oxidation: Mix the stock solution with 3% H₂O₂ and keep at room temperature for a defined period.
- Thermal Degradation: Expose the solid material and a solution to dry heat in an oven at an elevated temperature (e.g., 70°C).
- Photolytic Degradation: Expose the solid material and a solution to light in a photostability chamber according to ICH Q1B guidelines.
- Sample Analysis: At specified time points, withdraw samples from each stress condition, neutralize if necessary, and dilute to an appropriate concentration. Analyze the samples using a validated LC-MS/MS method to quantify the remaining **Fluoxastrobin-d4** and identify any degradation products.

The workflow for a forced degradation study can be visualized as follows:



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Forced Degradation Experimental Workflow

Potential Degradation and Metabolic Pathways

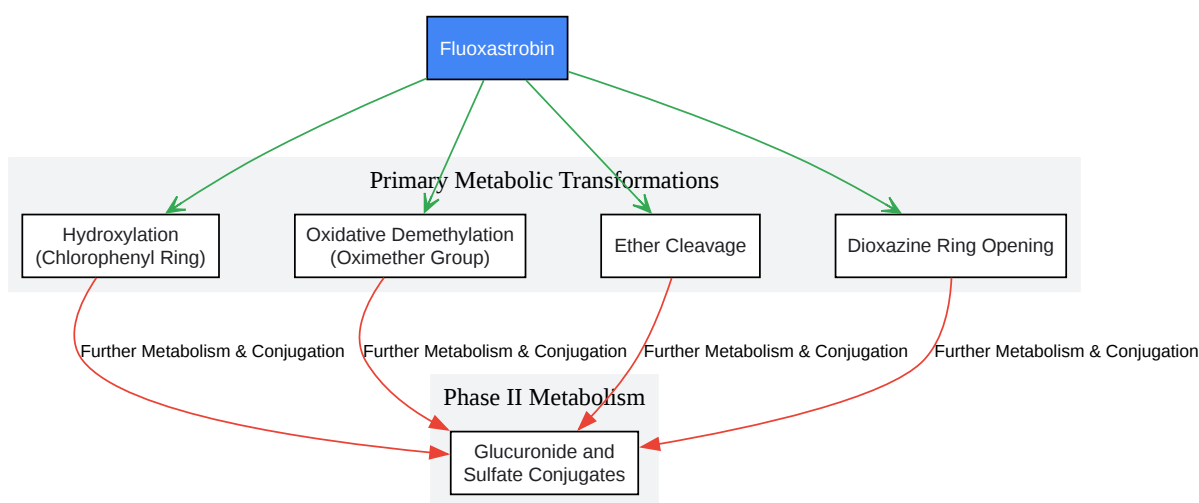
The primary routes of degradation for strobilurin fungicides like Fluoxastrobin include photolysis and hydrolysis.^[7] The metabolism of Fluoxastrobin in biological systems has been studied and involves several transformation pathways. As **Fluoxastrobin-d4** is chemically analogous, it is expected to follow similar metabolic routes.

The major metabolic transformations of Fluoxastrobin include:

- Hydroxylation of the chlorophenyl ring.
- Oxidative demethylation of the oximether group.

- Cleavage of the ether linkage.
- Opening and further degradation of the dioxazine ring.

These metabolic processes can be summarized in the following diagram:



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Generalized Metabolic Pathways of Fluoxastrobin

Conclusion

While specific, quantitative stability data for **Fluoxastrobin-d4** is not readily available in published literature, a robust stability and storage plan can be implemented based on the known properties of the parent compound and general principles for handling deuterated analytical standards. Adherence to the recommended storage conditions—low temperature, protection from light and moisture, and use of inert containers—is paramount to ensuring the long-term integrity and reliability of **Fluoxastrobin-d4** for sensitive analytical applications. The provided experimental framework for forced degradation studies can serve as a starting point for laboratories wishing to generate their own in-house stability data.

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